

L-Glutamic Acid-13C5,15N: A Technical Guide for Researchers

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Compound of Interest

Compound Name: L-Glutamic acid-13C5,15N

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An In-depth Resource for Scientists and Drug Development Professionals on the Molecular Structure, Properties, and Applications of **L-Glutamic Acid-13C5,15N**.

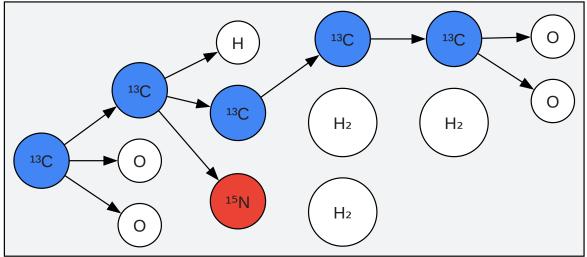
L-Glutamic acid-13C5,15N is a stable, non-radioactive isotopically labeled form of the non-essential amino acid L-glutamic acid. With all five carbon atoms enriched with Carbon-13 (¹³C) and the nitrogen atom enriched with Nitrogen-15 (¹⁵N), this compound has become an indispensable tool in advanced research, particularly in the fields of metabolomics, proteomics, and neuroscience. Its ability to be traced and distinguished from its natural counterpart using analytical techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy allows for precise elucidation of metabolic pathways and protein dynamics.

Molecular Structure and Properties

L-Glutamic acid-13C5,15N shares the same fundamental chemical structure as L-glutamic acid, with the isotopic substitution conferring a higher molecular weight. This key difference enables its use as a tracer in complex biological systems.



Molecular Structure of L-Glutamic acid-13C5,15N



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Molecular Structure of L-Glutamic acid-13C5,15N

Physicochemical Properties

The key physical and chemical properties of **L-Glutamic acid-13C5,15N** are summarized in the table below. These properties are crucial for its handling, storage, and application in various experimental setups.



Property	Value	Reference
Molecular Formula	¹³ C ₅ H ₉ ¹⁵ NO ₄	[1][2]
Molecular Weight	153.09 g/mol	[1][3][4]
CAS Number	202468-31-3	[1][4][5]
Appearance	White solid or crystalline powder	[1][4][6]
Melting Point	205 °C (decomposes)	[1][4]
Optical Activity	$[\alpha]25/D +31.0^{\circ}, c = 2 \text{ in 5 M}$	[1][4]
Isotopic Purity (¹³C)	Typically ≥98 atom %	[1][4]
Isotopic Purity (15N)	Typically ≥98 atom %	[1][4]
Chemical Purity	Typically ≥95%	[1][4]
Solubility	Soluble in water	[6][7]
Storage	Store at room temperature, away from light and moisture	[8]

Key Applications in Research

The unique isotopic labeling of **L-Glutamic acid-13C5,15N** makes it a powerful tool for a variety of research applications, primarily centered around tracing metabolic fates and quantifying biological processes.

Metabolic Flux Analysis (MFA)

Metabolic flux analysis is a technique used to quantify the rates of metabolic reactions in a biological system.[9] **L-Glutamic acid-13C5,15N** serves as a tracer to delineate the contributions of glutamine to central carbon and nitrogen metabolism.[9] By tracking the incorporation of ¹³C and ¹⁵N into downstream metabolites, researchers can elucidate pathways such as glutaminolysis and the tricarboxylic acid (TCA) cycle.[9]



Quantitative Proteomics

In quantitative proteomics, stable isotope labeling by amino acids in cell culture (SILAC) is a widely used technique. While L-Arginine and L-Lysine are more commonly used, labeled L-Glutamic acid can be employed in specific experimental contexts to quantify protein abundance and turnover.

Neuroscience Research

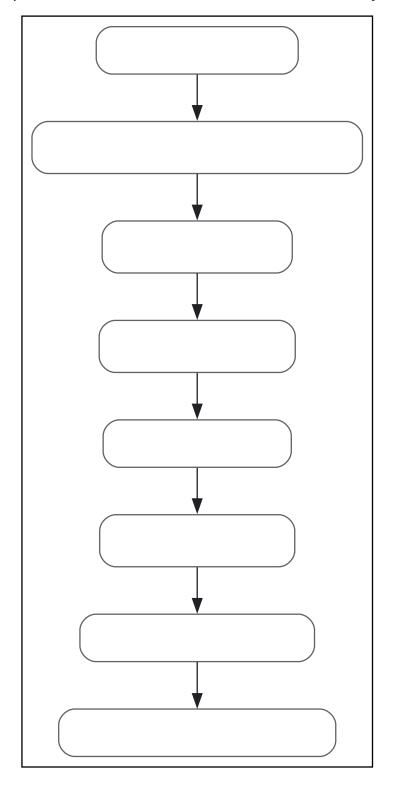
Glutamate is the primary excitatory neurotransmitter in the central nervous system.[10][11] **L-Glutamic acid-13C5,15N** is used to study glutamate metabolism and its role in neurotransmission and neurological disorders.[10][11] It allows for the tracing of glutamate pathways and the quantification of its conversion to other molecules like GABA.[4]

Experimental Protocols Metabolic Flux Analysis using L-Glutamic acid-13C5,15N in Cell Culture

This protocol outlines a general workflow for a stable isotope tracing experiment in cultured mammalian cells.



Experimental Workflow for Metabolic Flux Analysis



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A typical workflow for a metabolic flux analysis experiment.



- a. Cell Culture and Labeling:
- Seed cells in appropriate culture vessels and grow to the desired confluency.
- Prepare labeling medium by supplementing glutamine-free medium with L-Glutamic acid-13C5,15N to the desired concentration.
- Aspirate the standard growth medium, wash the cells with PBS, and add the pre-warmed labeling medium.
- Incubate the cells for a sufficient duration to achieve isotopic steady state, which can vary depending on the cell type and the metabolic pathways of interest.[12]
- b. Metabolite Extraction:
- Rapidly quench metabolic activity by placing the culture plate on dry ice and aspirating the medium.
- Wash the cells with ice-cold PBS.
- Add a cold extraction solvent (e.g., 80% methanol) and incubate at -80°C to lyse the cells and precipitate proteins.[9]
- Scrape the cells and collect the lysate into a microcentrifuge tube.
- Centrifuge to pellet cell debris and collect the supernatant containing the metabolites.
- c. Sample Preparation for Mass Spectrometry:
- Dry the metabolite extract using a vacuum concentrator.
- For GC-MS analysis, derivatize the dried metabolites to increase their volatility. A common method involves a two-step process of methoximation followed by silylation.[3]
- For LC-MS analysis, resuspend the dried metabolites in a suitable solvent.[9]
- d. Mass Spectrometry Analysis and Data Interpretation:



- Analyze the samples using a high-resolution mass spectrometer.
- The resulting data will show mass shifts in metabolites that have incorporated the ¹³C and ¹⁵N isotopes.
- Correct the raw data for the natural abundance of isotopes and use specialized software to calculate metabolic fluxes.

NMR Spectroscopy Analysis

NMR spectroscopy is a powerful technique for determining the structure and dynamics of molecules. For **L-Glutamic acid-13C5,15N**, NMR can be used to confirm isotopic labeling and to study its interactions with other molecules.

- a. Sample Preparation:
- Dissolve the **L-Glutamic acid-13C5,15N** in a suitable deuterated solvent (e.g., D₂O).
- The concentration should be optimized for the specific NMR experiment, typically in the range of 0.1-1 mM for protein NMR.
- b. NMR Data Acquisition:
- Acquire ¹H, ¹³C, and ¹⁵N NMR spectra.
- Various multi-dimensional NMR experiments, such as HSQC (Heteronuclear Single Quantum Coherence), can be used to correlate the different nuclei and aid in resonance assignment.

Signaling Pathways Involving Glutamate

Glutamate is a key signaling molecule in the nervous system, acting on both ionotropic and metabotropic receptors.[13][14] **L-Glutamic acid-13C5,15N** can be used to trace the metabolic pathways that support and are influenced by this signaling.

Glutamate Receptor Signaling



Glutamate released into the synapse binds to postsynaptic receptors, initiating a signaling cascade.

Ionotropic Receptors (AMPA, NMDA, Kainate) G-Protein Activation Ion Flux (Na+, Ca²+) -> Depolarization Cellular Response (e.g., Gene Expression, Synaptic Plasticity)

Glutamate Receptor Signaling Overview

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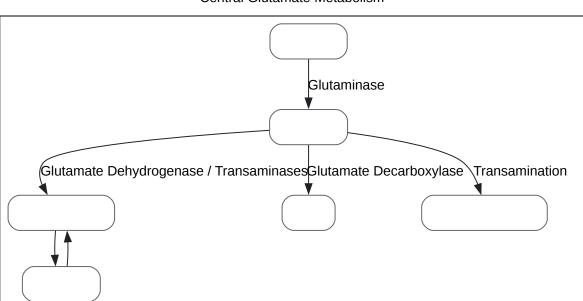
Overview of major glutamate signaling pathways.

Ionotropic glutamate receptors (iGluRs) are ligand-gated ion channels that mediate fast excitatory neurotransmission.[10][14] Metabotropic glutamate receptors (mGluRs) are G-protein coupled receptors that modulate synaptic activity more slowly.[10][11]

Glutamate Metabolism

The metabolism of glutamate is intricately linked to its function as a neurotransmitter and its role in central carbon metabolism.





Central Glutamate Metabolism

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Key metabolic pathways involving glutamate.

Glutamine is converted to glutamate by the enzyme glutaminase.[13] Glutamate can then be converted to α -ketoglutarate, an intermediate of the TCA cycle, or serve as a precursor for the synthesis of the inhibitory neurotransmitter GABA and other amino acids.[13]

Conclusion

L-Glutamic acid-13C5,15N is a versatile and powerful research tool that provides invaluable insights into cellular metabolism and signaling. Its applications in metabolic flux analysis, quantitative proteomics, and neuroscience continue to expand our understanding of complex biological systems. The detailed information and protocols provided in this guide are intended to support researchers in effectively utilizing this isotopically labeled compound in their experimental designs.



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